Introduction: The Significance of Carbazole Scaffolds in Modern Materials Science

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Compound of Interest

Compound Name:	*9-Methyl-9H-carbazole-2-carbaldehyde*
CAS No.:	*108793-90-4*
Cat. No.:	*B1306405*

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Carbazole and its derivatives are a cornerstone in the field of organic electronics and medicinal chemistry.[1][2][3] These nitrogen-containing heterocyclic compounds are prized for their inherent electron-donating nature, excellent hole-transporting capabilities, high thermal stability, and tunable electronic structures.[1][2][4] The rigid, planar carbazole core provides a robust platform for creating extended π-conjugated systems, making these materials ideal for applications in Organic Light-Emitting Diodes (OLEDs), Organic Photovoltaics (OPVs), and Organic Field-Effect Transistors (OFETs).[3][5]

The **9-Methyl-9H-carbazole-2-carbaldehyde** framework is a particularly versatile building block. The methyl group at the 9-position enhances solubility and influences molecular packing, while the carbaldehyde group at the 2-position serves as a reactive handle for synthesizing larger, more complex architectures.[4] Understanding the precise three-dimensional arrangement of these molecules in the solid state—their crystal structure—is paramount. The crystal structure dictates the intermolecular interactions and packing motifs, which in turn govern the material's bulk electronic and photophysical properties. This guide provides a detailed exploration of the synthesis, crystallization, and structural analysis of these derivatives, offering insights into the critical relationship between molecular structure and material function.

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Part 1: Synthesis and Crystallization Protocols

The rational design of carbazole-based materials begins with their synthesis. The choice of synthetic route and crystallization conditions is critical for obtaining high-purity materials and single crystals suitable for X-ray diffraction analysis.

Causality in Synthetic Strategy: The Vilsmeier-Haack and Formylation Reactions

The introduction of a formyl (carbaldehyde) group onto an electron-rich aromatic ring like carbazole is commonly achieved through electrophilic substitution reactions. The Vilsmeier-Haack reaction is a powerful and widely used method for this purpose.[6] This reaction utilizes a Vilsmeier reagent, typically formed from phosphoryl chloride ($POCl_3$) and a substituted amide like N,N-dimethylformamide (DMF), to introduce the CHO group. The electron-rich nature of the carbazole ring facilitates this electrophilic attack.

Alternatively, formylation can be achieved using reagents like ethyl formate in the presence of a strong base, such as sodium hydride. This method is effective for precursors that can be readily deprotonated to form a nucleophile that attacks the formylating agent.

Experimental Protocol 1: Synthesis of 9-Ethyl-9H-carbazole-3-carbaldehyde

This protocol details a Vilsmeier-Haack formylation, a common method for introducing aldehyde groups to carbazole rings.[7]

Step-by-Step Methodology:

- Reactant Preparation: Dissolve 9-Ethyl-9H-carbazole (1.54 mmol) in 10 ml of N,N-dimethylformamide (DMF).
- Reaction Cooling: Cool the mixture to 273 K (0 °C) in an ice bath. This is crucial to control the exothermic reaction upon addition of the Vilsmeier reagent.
- Reagent Addition: Slowly add a DMF solution of $POCl_3$ (1.60 mmol) to the cooled mixture. The slow, dropwise addition prevents a rapid temperature increase and potential side reactions.

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- Reaction Progression: Stir the mixture for 10 hours at this temperature to ensure the reaction proceeds to completion.
- Quenching: Pour the reaction mixture into ice water and stir for an additional 30 minutes. This step hydrolyzes the intermediate iminium salt to the final aldehyde and precipitates the product.
- Extraction & Drying: Extract the aqueous solution with chloroform. The organic product will move into the chloroform layer. Dry the organic layer over anhydrous Na_2SO_4 to remove any residual water.
- Purification: Remove the solvent under reduced pressure. Purify the crude product via recrystallization from ethanol to yield the pure 9-Ethyl-9H-carbazole-3-carbaldehyde (yield: 85%).[7]
- Crystallization for X-ray Analysis: Dissolve the purified product in a mixture of chloroform and hexane. Allow the solvent to evaporate slowly at room temperature over one week to form colorless, block-like single crystals suitable for diffraction studies.[7]

Experimental Protocol 2: Synthesis of 1-hydroxy-8-methyl-9H-carbazole-2-carbaldehyde

This protocol demonstrates a formylation reaction using ethyl formate and a strong base.[8][9][10]

Step-by-Step Methodology:

- Base Preparation: Wash 30% sodium hydride (NaH) in mineral oil (2.4 g) with dry benzene to remove the oil. Suspend the washed NaH in 100 ml of dry benzene in a round-bottom flask. Justification: Dry benzene and removal of mineral oil are essential as NaH reacts violently with water.
- Reaction Setup: Place the flask in an ice bath under constant stirring.
- Formylating Agent Addition: Add ethyl formate (8 ml) dropwise to the suspension over 10 minutes.

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- Substrate Addition: Slowly add a solution of 8-methyl-2,3,4,9-tetrahydro-1H-carbazol-1-one (0.008 mol) in 25 ml of dry benzene.
- Reaction Monitoring: Allow the reaction mixture to stir for 36 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC).[9][10]
- Workup: After completion, remove the benzene in vacuo. Transfer the residue to a beaker with water and neutralize with dilute HCl. This process protonates the phenoxide intermediate and precipitates the crude product.
- Purification: Filter the crude product, wash with water, and dry. Purify using column chromatography on silica gel with a petroleum ether:ethyl acetate (95:5) eluent.[9][10]
- Crystallization: Recrystallize the purified brown product from glacial acetic acid to obtain needle-shaped crystals (yield: 55%).[8][10]

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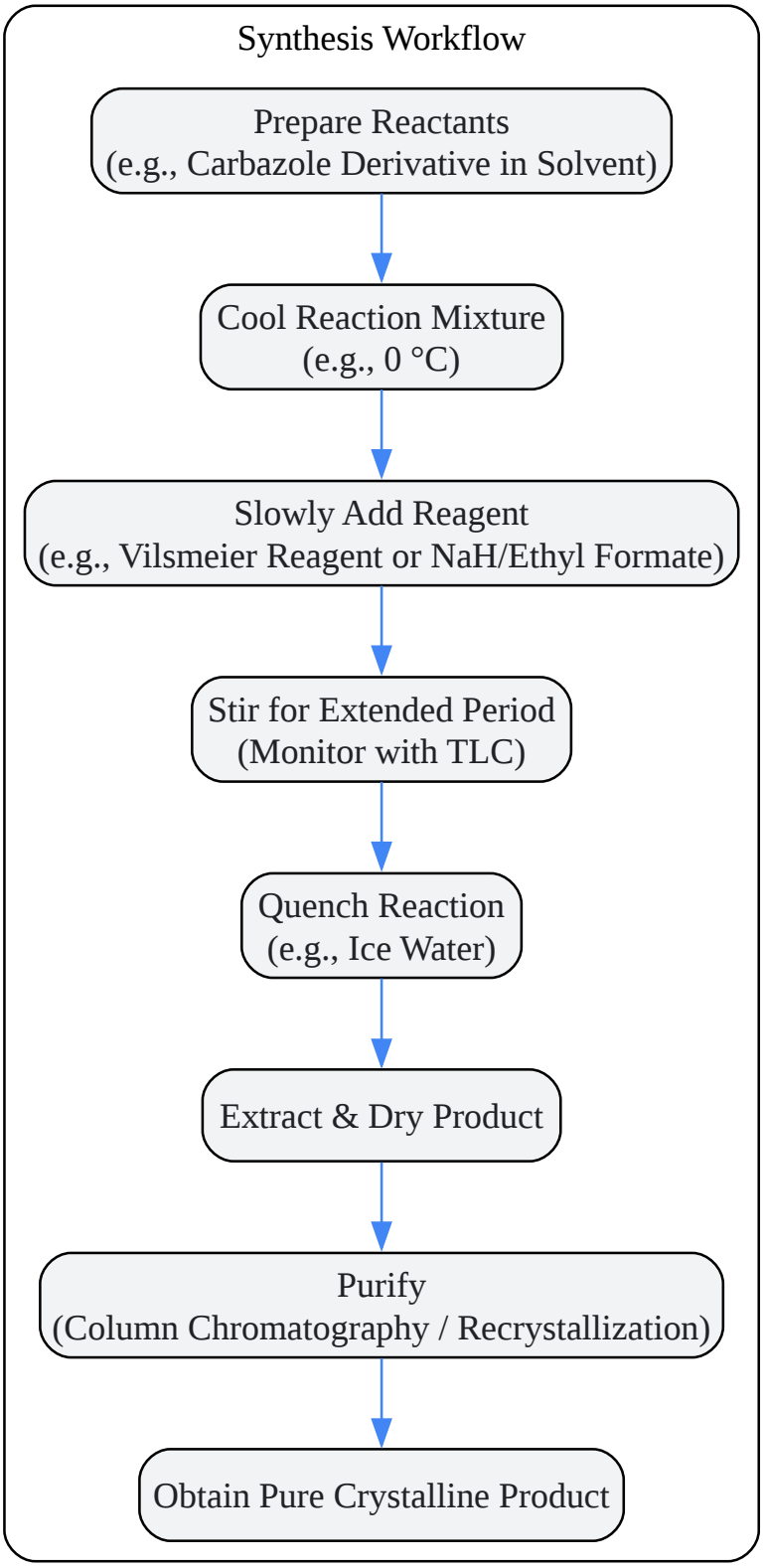

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Caption: General workflow for the synthesis of carbazole carbaldehyde derivatives.

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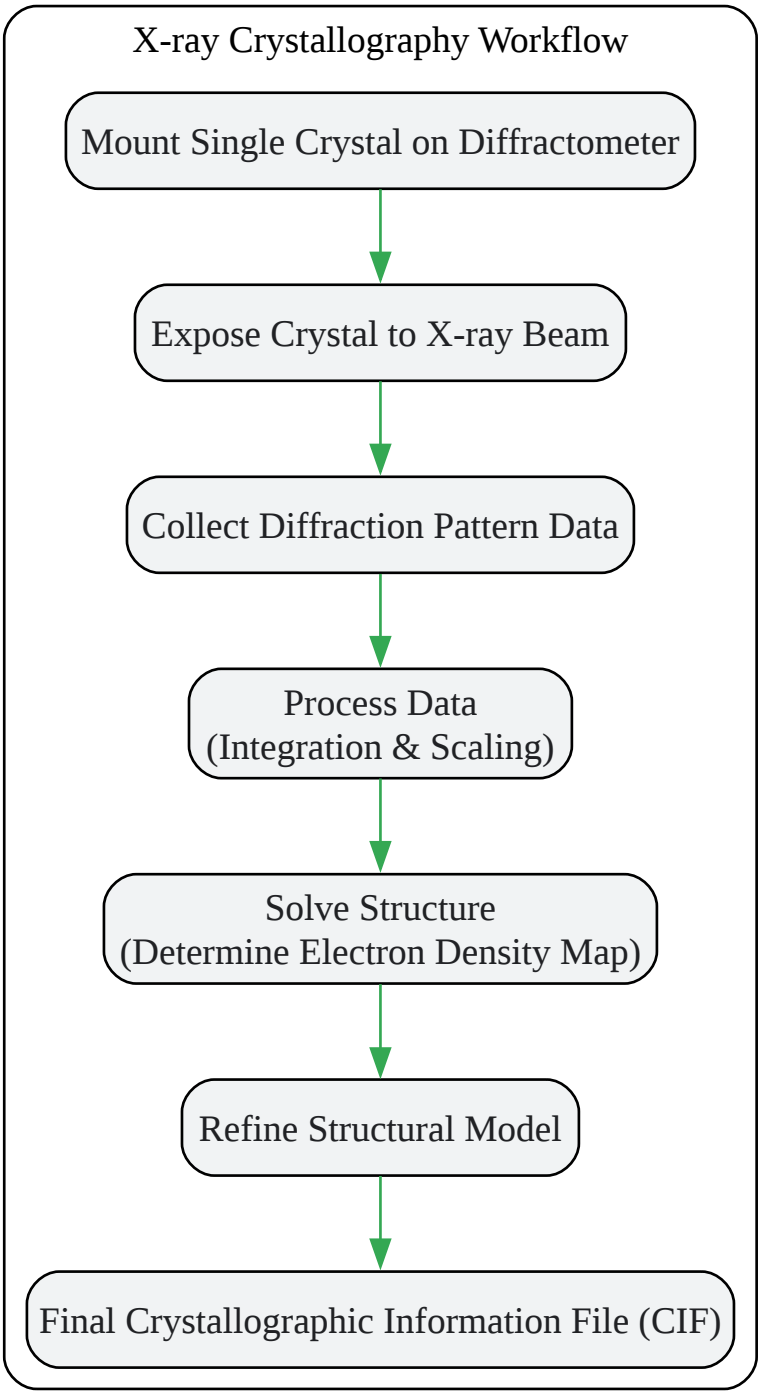
Part 2: Crystal Structure Determination & Analysis

Single-crystal X-ray diffraction (XRD) is the definitive method for elucidating the precise atomic arrangement within a crystalline solid.[11][12][13][14]



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Caption: Standard experimental workflow for single-crystal X-ray diffraction.

Crystallographic Data Summary

The data obtained from XRD provides a wealth of information about the crystal's symmetry and dimensions. Below is a comparison of data for two relevant carbazole derivatives.

Parameter	1-hydroxy-8-methyl-9H-carbazole-2-carbaldehyde[8]	9-Ethyl-9H-carbazole-3-carbaldehyde[7]
Chemical Formula	$C_{14}H_{11}NO_2$	$C_{15}H_{13}NO$
Molecular Weight	225.24	223.26
Crystal System	Monoclinic	Monoclinic
Space Group	$P2_1/c$	P2/n
a (Å)	28.290	10.6523
b (Å)	3.9052	8.2312
c (Å)	20.264	13.8005
β (°)	105.817	104.387
Volume (Å^3)	2154.0	1172.10
Z (Molecules/Unit Cell)	8	4

Molecular Geometry and Planarity

A defining feature of these derivatives is the near-planar conformation of the carbazole core.[8][9][10] For 1-hydroxy-8-methyl-9H-carbazole-2-carbaldehyde, the dihedral angle (the angle between the two benzene rings) is exceptionally small, measured at 2.20° and 2.01° for the two independent molecules in the asymmetric unit.[8][9][10] This planarity is crucial for effective π-orbital overlap, which is a prerequisite for efficient charge transport.

In 9-Ethyl-9H-carbazole-3-carbaldehyde, the molecule is also approximately planar, with the primary deviation being the ethyl group attached to the nitrogen atom.[7] The electron-

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withdrawing aldehyde group can induce asymmetry in the N-C bond lengths within the central pyrrole ring, indicating a degree of intramolecular charge transfer from the electron-rich nitrogen to the substituent.[7]

Supramolecular Architecture: The Role of Intermolecular Forces

The way individual molecules pack together in the crystal lattice is governed by a delicate balance of non-covalent interactions. These interactions are fundamental to the material's stability and bulk properties.

- Hydrogen Bonding: In derivatives with appropriate functional groups, hydrogen bonding plays a key role. For instance, 1-hydroxy-8-methyl-9H-carbazole-2-carbaldehyde features both intramolecular O—H···O hydrogen bonds and intermolecular N—H···O and C—H···O hydrogen bonds.[8][9][10] These interactions link molecules into chains and more complex networks, stabilizing the overall crystal structure.

- π–π Stacking: The planar carbazole rings facilitate face-to-face π–π stacking interactions.[8][9] These interactions create pathways for charge carriers to hop between adjacent molecules. The distance between the centroids of the interacting rings is a critical parameter; shorter distances generally correlate with better charge mobility. In the 1-hydroxy-8-methyl derivative, these distances are observed in the range of 3.46 Å to 3.63 Å.[8]

Part 3: Bridging Structure to Function

The true power of crystallographic analysis lies in its ability to explain and predict a material's physical and electronic properties. The molecular arrangement directly influences how a material will perform in an electronic device.

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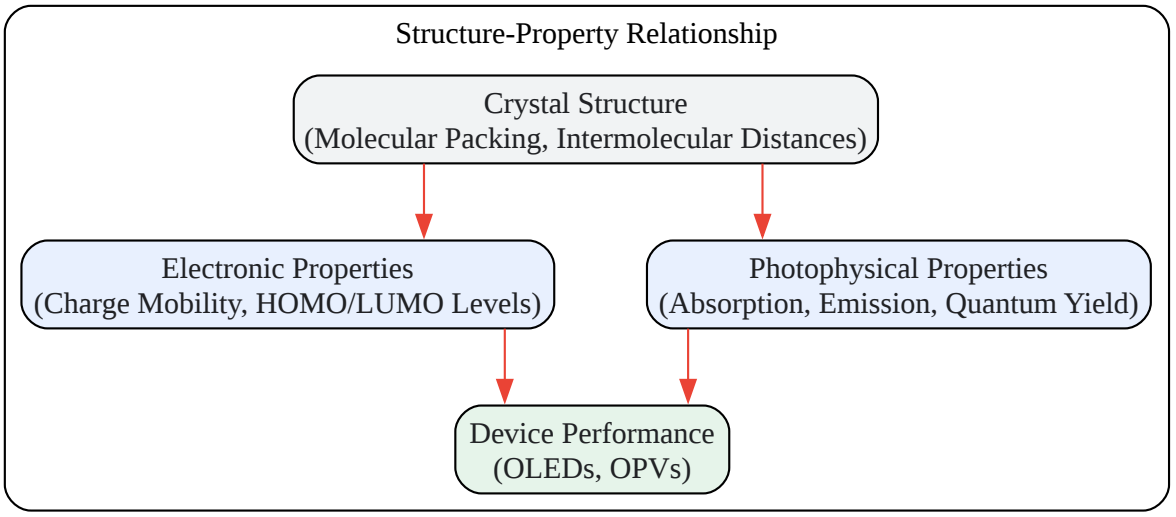

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Caption: The influence of crystal structure on material properties and device performance.

Impact on Electronic Properties and Charge Transport

Carbazole derivatives are renowned as hole-transporting materials (HTMs).[1][4] The delocalized π-electron system of the aromatic core provides a pathway for positive charge carriers (holes) to move through the material under an applied electric field.

- π-Stacking and Mobility: The efficiency of this transport is highly dependent on the degree of π-orbital overlap between adjacent molecules. Close and ordered π–π stacking, as revealed by crystallography, creates effective channels for charge transport, leading to high hole mobility.

- Tuning Energy Levels: The substitution pattern on the carbazole ring allows for the fine-tuning of the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) energy levels.[4] The carbaldehyde group, being electron-withdrawing, can modulate these levels. This tuning is critical for matching the energy levels of other materials within a multilayered device like an OLED, thereby improving charge injection and overall efficiency.[4]

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Influence on Photophysical Properties

The way carbazole derivatives interact with light is also dictated by their solid-state structure.[5][15]

- Absorption and Emission: The electronic transitions responsible for UV-Vis absorption and photoluminescence are influenced by the molecular conformation and intermolecular coupling.[16]
- Host Materials for Phosphorescent OLEDs (PhOLEDs): The high triplet energy of the carbazole unit makes it an excellent host material for phosphorescent guest emitters.[1][4] The crystal structure ensures that host molecules effectively isolate the guest emitters, preventing aggregation and non-radiative decay, which is essential for achieving high efficiency in PhOLEDs.
- Thermal and Photostability: A well-ordered and tightly packed crystal lattice, stabilized by strong intermolecular forces, often correlates with enhanced thermal and photostability, which are crucial for the long-term operational lifetime of electronic devices.[17]

Conclusion: From Crystal Structure to Material Innovation

The study of the crystal structure of **9-Methyl-9H-carbazole-2-carbaldehyde** derivatives provides indispensable insights into their potential as high-performance organic materials. Through detailed synthetic protocols and rigorous crystallographic analysis, we can establish a clear and actionable understanding of structure-property relationships. This knowledge empowers researchers and scientists to rationally design and synthesize next-generation carbazole derivatives with precisely tailored electronic and photophysical properties, paving the way for more efficient and stable organic electronic devices. The interplay of molecular planarity, hydrogen bonding, and π–π stacking, as revealed by X-ray crystallography, remains the guiding principle in the ongoing development of advanced materials for OLEDs, OPVs, and beyond.

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